

Proper Disposal of Brolamfetamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Brolamfetamine

Cat. No.: B10761062

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The proper disposal of **Brolamfetamine** (also known as DOB or 2,5-Dimethoxy-4-bromoamphetamine) is a critical operational concern for research and pharmaceutical development professionals. As a potent psychedelic substance and a U.S. Drug Enforcement Administration (DEA) Schedule I controlled substance, **Brolamfetamine** is subject to stringent disposal regulations to prevent environmental contamination and diversion.^{[1][2]} Disposal procedures must adhere to both the DEA's "non-retrievable" standard for controlled substances and the Environmental Protection Agency's (EPA) regulations for hazardous waste under the Resource Conservation and Recovery Act (RCRA).^{[3][4]}

This guide provides essential, step-by-step safety and logistical information for the proper disposal of **Brolamfetamine** waste generated in a laboratory setting. The primary directive is to manage this material through your institution's Environmental Health & Safety (EH&S) department, which will coordinate with licensed hazardous waste and controlled substance disposal contractors.^{[5][6]}

Chemical and Physical Properties

A summary of **Brolamfetamine**'s key properties is provided below to inform safe handling and disposal decisions.

Property	Value
Chemical Name	1-(4-bromo-2,5-dimethoxyphenyl)propan-2-amine[7][8]
Molecular Formula	C ₁₁ H ₁₆ BrNO ₂ [9][10]
Molar Mass	274.15 g/mol [8][9][10]
Synonyms	DOB, 4-Bromo-2,5-dimethoxyamphetamine[2][8][9]
Appearance	Varies; often a crystalline solid (hydrochloride salt)[9]
DEA Schedule	Schedule I (US)[2]
GHS Hazard Statement	H302: Harmful if swallowed[7]

Experimental Protocol: Brolamfetamine Waste Disposal

This protocol outlines the standard operating procedure for the safe collection, storage, and disposal of **Brolamfetamine** waste in a laboratory.

Objective: To ensure the safe, compliant, and documented disposal of **Brolamfetamine** and associated contaminated materials.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves.
- Designated hazardous waste container (glass or polyethylene, with a secure screw-top cap). [11][12]
- Hazardous waste labels.
- Secondary containment bin.
- Waste disposal log or inventory sheet.

Methodology:

Step 1: Risk Assessment and Personal Protective Equipment (PPE)

- Before handling **Brolamfetamine** waste, conduct a risk assessment.
- Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.

Step 2: Waste Segregation

- Segregate **Brolamfetamine** waste at the point of generation.
- DO NOT mix **Brolamfetamine** waste with other chemical waste streams unless explicitly permitted by your institution's EH&S department.[\[11\]](#)[\[12\]](#)
- Keep solid waste (e.g., contaminated weigh boats, gloves) separate from liquid waste.[\[12\]](#)

Step 3: Waste Containment

- Place all **Brolamfetamine** waste into a designated, compatible hazardous waste container. The container must be in good condition and have a secure, leak-proof screw-top cap.[\[11\]](#)
- Do not overfill the container; leave at least one inch of headspace to allow for expansion.[\[11\]](#)
- Place the primary waste container inside a larger, chemically resistant secondary containment bin to prevent spills.[\[12\]](#)

Step 4: Labeling

- Immediately label the waste container. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Brolamfetamine**" or "2,5-Dimethoxy-4-bromoamphetamine."
 - An indication that the contents are a "DEA Schedule I Controlled Substance."
 - The specific hazards (e.g., "Toxic").

- The date waste was first added to the container.

Step 5: On-Site Storage (Satellite Accumulation Area)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).[\[5\]](#)[\[13\]](#)
- The SAA must be at or near the point of waste generation and under the control of laboratory personnel.[\[5\]](#)[\[13\]](#)
- Ensure the SAA is secure to prevent unauthorized access and diversion, in accordance with DEA regulations for controlled substances.
- Keep the waste container closed at all times except when adding waste.[\[5\]](#)[\[13\]](#)

Step 6: Arranging for Disposal

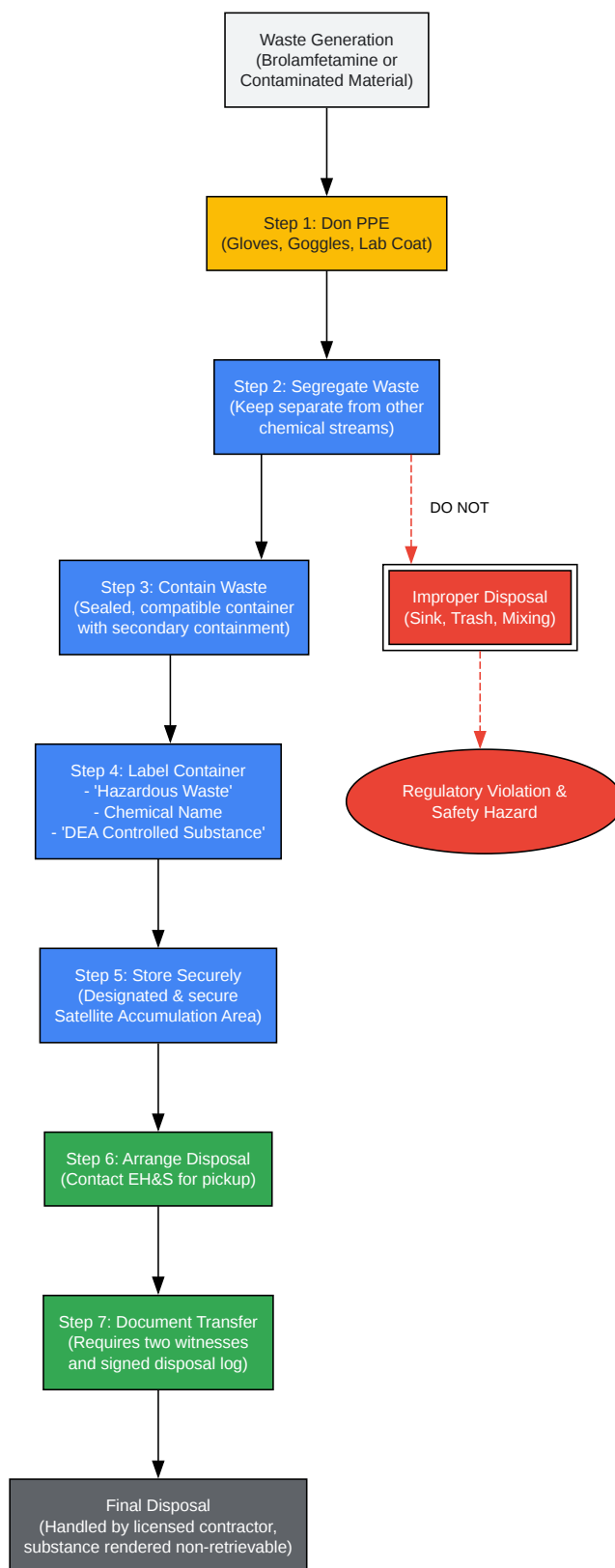
- DO NOT attempt to treat, neutralize, or dispose of **Brolamfetamine** waste yourself. Never dispose of it down the sink or in the regular trash.[\[6\]](#)[\[14\]](#)
- Contact your institution's Environmental Health & Safety (EH&S) department to schedule a waste pickup.[\[6\]](#)
- Provide EH&S with accurate information about the waste contents and volume.

Step 7: Documentation and Record-Keeping

- Maintain a detailed log of all **Brolamfetamine** waste generated.
- For the final disposal or transfer to EH&S, the process must be witnessed by two authorized employees.[\[4\]](#)
- Both individuals must sign the disposal record, which should be maintained for a minimum of two years and be available for DEA inspection.[\[4\]](#) This record confirms the substance was rendered non-retrievable by a licensed disposal facility.[\[3\]](#)[\[15\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Brolamfetamine** waste from a laboratory setting.



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